

# 3-Methyl-4-(pyridin-4-yl)aniline molecular weight and formula

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## Compound of Interest

Compound Name: 3-Methyl-4-(pyridin-4-yl)aniline

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## An In-depth Technical Guide to 3-Methyl-4-(pyridin-4-yl)aniline

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the physicochemical properties of **3-Methyl-4-(pyridin-4-yl)aniline**, a substituted aniline derivative of interest in medicinal chemistry and materials science. This guide is intended to serve as a foundational resource, offering key data, experimental context, and logical workflows relevant to its application in research and development.

## Core Molecular Data

The fundamental properties of **3-Methyl-4-(pyridin-4-yl)aniline** are summarized below. The molecular formula is  $C_{12}H_{12}N_2$ , and the molecular weight is 184.24 g/mol .

Parameter	Value
Molecular Formula	$C_{12}H_{12}N_2$
Molecular Weight	184.24 g/mol
IUPAC Name	3-Methyl-4-(pyridin-4-yl)aniline

## Experimental Protocols

While specific experimental protocols for the synthesis of **3-Methyl-4-(pyridin-4-yl)aniline** are not readily available in the public domain, a general synthetic route can be adapted from the synthesis of structurally similar compounds, such as 4-(pyridin-4-yl)aniline. A common approach involves a Suzuki coupling reaction, a versatile method for forming carbon-carbon bonds.

#### Example Synthetic Protocol (Hypothetical): Suzuki Coupling

Objective: To synthesize **3-Methyl-4-(pyridin-4-yl)aniline** from 4-bromo-3-methylaniline and pyridine-4-boronic acid.

#### Materials:

- 4-bromo-3-methylaniline
- Pyridine-4-boronic acid
- Palladium(II) acetate ( $\text{Pd}(\text{OAc})_2$ )
- Triphenylphosphine ( $\text{PPh}_3$ )
- Sodium carbonate ( $\text{Na}_2\text{CO}_3$ )
- Toluene
- Ethanol
- Water
- Ethyl acetate
- Brine
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )
- Argon or Nitrogen gas

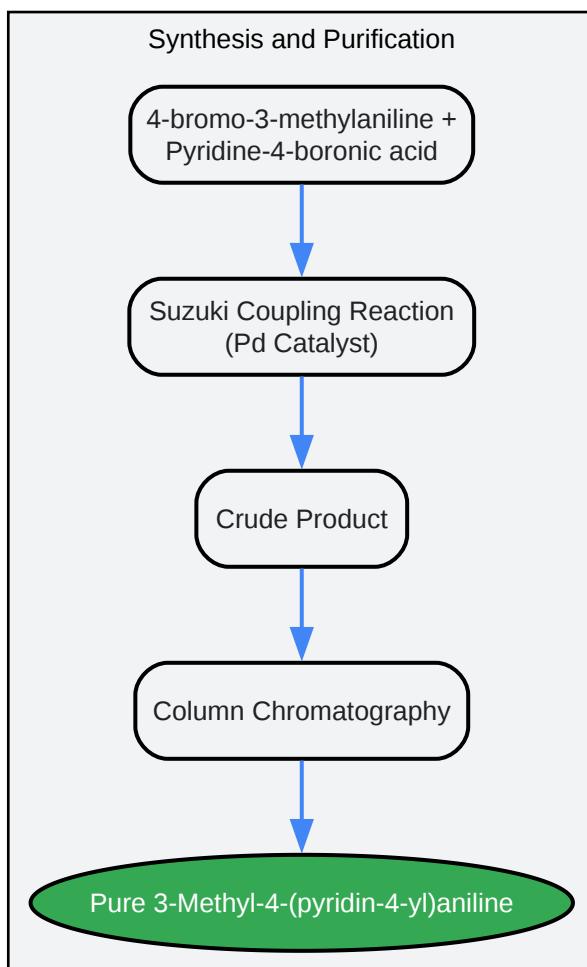
#### Procedure:

- In a round-bottom flask, dissolve 4-bromo-3-methylaniline (1.0 eq) and pyridine-4-boronic acid (1.2 eq) in a mixture of toluene and ethanol (e.g., 3:1 v/v).
- Add an aqueous solution of sodium carbonate (2 M, 2.0 eq).
- Deoxygenate the mixture by bubbling argon or nitrogen gas through it for 15-20 minutes.
- To the degassed mixture, add palladium(II) acetate (0.02 eq) and triphenylphosphine (0.08 eq).
- Heat the reaction mixture to reflux (typically 80-100 °C) and monitor the reaction progress using Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- Upon completion, cool the reaction mixture to room temperature.
- Dilute the mixture with ethyl acetate and water. Separate the organic layer.
- Wash the organic layer sequentially with water and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- Purify the crude product by column chromatography on silica gel to yield pure **3-Methyl-4-(pyridin-4-yl)aniline**.

Characterization: The structure and purity of the final compound should be confirmed by techniques such as  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, and Mass Spectrometry.

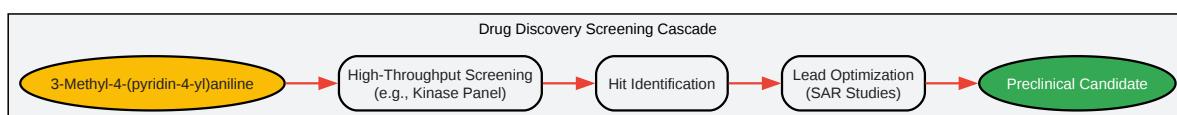
## Logical and Visual Workflow

The following diagrams illustrate key conceptual frameworks related to the research and development of **3-Methyl-4-(pyridin-4-yl)aniline**.



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Caption: Synthetic workflow for **3-Methyl-4-(pyridin-4-yl)aniline**.



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Caption: A potential drug discovery pathway for the compound.

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